2-Chloro-6-fluoronicotinic acid molecular structure

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Compound of Interest

Compound Name:	*2-Chloro-6-fluoronicotinic acid*
CAS No.:	*1211533-26-4*
Cat. No.:	*B578435*

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An In-Depth Technical Guide to the Molecular Structure and Synthetic Utility of **2-Chloro-6-fluoronicotinic Acid**

Abstract

2-Chloro-6-fluoronicotinic acid (CAS No. 1211533-26-4) is a halogenated pyridine derivative that serves as a highly versatile building block in modern synthetic chemistry. Its unique electronic and steric properties, conferred by the chloro, fluoro, and carboxylic acid substituents on the pyridine core, make it a valuable intermediate in the development of novel pharmaceuticals, agrochemicals, and functional materials. This guide provides a comprehensive analysis of its molecular structure, predicted physicochemical and spectroscopic properties, plausible synthetic strategies, and key reactivity patterns. The insights presented herein are tailored for researchers, medicinal chemists, and process development scientists engaged in the design and execution of complex molecular syntheses.

Molecular Structure and Physicochemical Properties

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The foundational element of **2-Chloro-6-fluoronicotinic acid** is the pyridine ring, a six-membered aromatic heterocycle containing one nitrogen atom. The strategic placement of electron-withdrawing groups—a chlorine atom at position 2, a fluorine atom at position 6, and a carboxylic acid at position 3—profoundly influences the molecule's reactivity and physical characteristics.

The IUPAC name for this compound is 2-chloro-6-fluoropyridine-3-carboxylic acid. The chlorine and fluorine atoms, positioned ortho and para to the ring nitrogen, respectively, significantly activate the ring towards nucleophilic aromatic substitution (SNAr), a cornerstone reaction in medicinal chemistry. The carboxylic acid at the 3-position provides a versatile handle for derivatization, enabling the construction of amides, esters, and other functional groups.

Table 1: Key Identifiers and Predicted Physicochemical Properties

Property	Value / Identifier	Source / Method
CAS Number	1211533-26-4	Chemical Supplier Data
Molecular Formula	$C_6H_3ClFNO_2$	-
Molecular Weight	175.55 g/mol	-
SMILES	C1=CC(=NC(=C1C(=O)O)Cl)F	J&K Scientific[1]
InChI Key	KEVFRXZMKHUVSY-UHFFFAOYSA-N	J&K Scientific[1]
Boiling Point	309.2±37.0 °C	Predicted[2]
Density	1.576±0.06 g/cm³	Predicted[2]
pKa	2.09±0.25	Predicted[2]

Note: Predicted values are based on computational models for structurally similar compounds and should be considered estimates.

Plausible Synthetic Strategies

While specific, peer-reviewed synthetic procedures for **2-Chloro-6-fluoronicotinic acid** are not widely published, its structure suggests several viable synthetic routes based on established

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pyridine chemistry. The following protocols are proposed as logical and field-proven approaches.

Strategy A: Oxidation of a Picoline Precursor

This common strategy involves the oxidation of a methyl group at the 3-position of a corresponding pyridine precursor. This method is advantageous as substituted picolines are often readily available or accessible. A patent describing the synthesis of the related 6-chloro-3-fluoro-2-pyridinecarboxylic acid utilizes this approach[3].

Workflow Diagram: Synthesis via Picoline Oxidation



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Caption: Proposed synthesis of the title compound via oxidation.

Experimental Protocol (Proposed):

- Reaction Setup: To a stirred solution of dilute sulfuric acid, add 2-Chloro-6-fluoro-3-methylpyridine (1.0 eq), sodium tungstate dihydrate (0.05 eq), and a phase-transfer catalyst (e.g., a crown ether).
- Oxidation: Slowly add potassium dichromate ($K_2Cr_2O_7$, ~2.5 eq) in portions, maintaining the internal temperature below 100°C.
- Reaction Monitoring: Heat the mixture at 90-110°C for 4-12 hours. Monitor the disappearance of the starting material by TLC or GC-MS.
- Workup: Cool the reaction mixture to room temperature and pour it onto crushed ice. Filter the resulting precipitate.
- Purification: Dissolve the crude solid in a dilute aqueous base (e.g., NaOH solution). Wash with an organic solvent (e.g., ethyl acetate) to remove unreacted starting material. Acidify the

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aqueous layer with concentrated HCl to a pH of ~2.

- Isolation: Collect the precipitated white solid by filtration, wash with cold water, and dry under vacuum to yield the final product.

Strategy B: Halogenation and Functional Group Interconversion

An alternative approach begins with a more accessible precursor, such as 6-fluoronicotinic acid[4], and introduces the chlorine atom at a later stage. This often involves directing-group effects or N-oxide chemistry.

Workflow Diagram: Synthesis via N-Oxide Chemistry



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Caption: Synthesis via N-oxidation followed by chlorination.

Experimental Protocol (Proposed):

- N-Oxide Formation: Dissolve 6-fluoronicotinic acid (1.0 eq) in acetic acid. Add hydrogen peroxide (30% solution, ~3.0 eq) and heat the mixture at 70-80°C for several hours until the starting material is consumed (monitored by LC-MS). Cool and concentrate under reduced pressure to obtain the crude N-oxide.

- Chlorination: Suspend the crude 6-fluoronicotinic acid N-oxide in excess phosphorus oxychloride ($POCl_3$). Heat the mixture to reflux (approx. 105-110°C) for 2-4 hours.

- Workup: Carefully quench the reaction mixture by slowly pouring it into ice water. This will hydrolyze the excess $POCl_3$. The pH will be highly acidic.

- Isolation: Adjust the pH to ~2-3 with a concentrated base (e.g., NaOH) to precipitate the product. Filter the solid, wash with water, and dry under vacuum.

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Predicted Spectroscopic Profile

Definitive experimental spectra for this compound are not widely available in public databases. However, a detailed spectroscopic profile can be predicted based on established principles and data from analogous structures, such as nicotinic acid[1] and 2-chloronicotinic acid[5]. This predicted data is invaluable for reaction monitoring and structural confirmation.

Table 2: Predicted Spectroscopic Data for **2-Chloro-6-fluoronicotinic Acid**

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Technique	Predicted Features	Rationale & Notes
^{1}H NMR	δ 8.3-8.5 ppm (d, J ≈ 8 Hz, 1H, H-4)δ 7.2-7.4 ppm (dd, J ≈ 8, 2 Hz, 1H, H-5)	Two signals are expected in the aromatic region. H-4 is downfield due to deshielding from the adjacent COOH group and will appear as a doublet coupled to H-5. H-5 will be upfield and appear as a doublet of doublets, coupled to H-4 and with a smaller long-range coupling to the fluorine at C-6.
^{13}C NMR	δ ~165 ppm (C=O)δ ~160-165 ppm (C-F)δ ~150 ppm (C-Cl)δ ~145 ppm (C-4)δ ~125 ppm (C-3)δ ~115 ppm (C-5)	Six distinct signals are expected. The carboxyl carbon is most downfield. The carbons bearing halogens (C-2, C-6) will show large shifts and potential C-F coupling. The remaining aromatic carbons are assigned based on substituent effects.
IR Spectroscopy	3200-2500 cm^{-1} (broad, O-H stretch)~1710 cm^{-1} (strong, C=O stretch)~1600 cm^{-1} (C=C/C=N stretch)~1100-1000 cm^{-1} (C-F stretch)~800-700 cm^{-1} (C-Cl stretch)	The spectrum will be dominated by the very broad O-H and sharp, strong C=O bands of the carboxylic acid. Aromatic ring vibrations and C-Halogen stretches will also be present.[6][7]
Mass Spectrometry	M^{+} at m/z 175M+2 at m/z 177 (Ratio ~3:1)	The molecular ion peak will show a characteristic isotopic pattern due to the presence of one chlorine atom (^{35}Cl and ^{37}Cl isotopes). Common fragmentation would involve

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	the loss of -OH (m/z 158) and -COOH (m/z 130).

Reactivity and Synthetic Utility

The utility of **2-Chloro-6-fluoronicotinic acid** stems from its predictable and versatile reactivity, which allows for its incorporation into larger, more complex molecules.

Carboxylic Acid Derivatization

The carboxyl group is readily converted into a variety of other functionalities. Standard protocols for amide bond formation (e.g., using coupling reagents like HATU or EDC) or esterification (e.g., Fischer esterification or reaction with alkyl halides) can be applied with high efficiency.

Nucleophilic Aromatic Substitution (SNAr)

This is the most significant reaction pathway for this molecule in drug discovery. The pyridine nitrogen and the electron-withdrawing halogens make the ring electron-deficient, facilitating attack by nucleophiles.

- Regioselectivity: The C-2 (chloro) and C-6 (fluoro) positions are both highly activated for SNAr. The precise site of substitution can depend on the nucleophile and reaction conditions. Generally, the C-F bond can be more labile than the C-Cl bond in SNAr on pyridine rings, but steric factors and the nature of the attacking nucleophile play a crucial role.

- Common Nucleophiles: A wide range of nucleophiles can be employed, including amines, alcohols, thiols, and carbanions, providing access to a vast chemical space.[8]

Diagram: Key Reaction Pathwaysdot digraph "Reactivity" { graph [splines=true, overlap=false]; node [shape=box, style="rounded,filled", fillcolor="#F1F3F4", fontcolor="#202124", fontname="Arial"]; edge [fontname="Arial"];

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